

# 5-Bromo-7-chloro-1H-indazole CAS number

## 635712-44-6

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### Compound of Interest

Compound Name: 5-Bromo-7-chloro-1H-indazole

Cat. No.: B1287211

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## 5-Bromo-7-chloro-1H-indazole: A Technical Overview

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### Abstract

**5-Bromo-7-chloro-1H-indazole** is a halogenated heterocyclic compound belonging to the indazole class of molecules. Indazoles are recognized as "privileged structures" in medicinal chemistry due to their wide range of biological activities. This technical guide provides a summary of the available physicochemical properties, and contextual information based on related indazole compounds. However, it is important to note that specific experimental data and detailed research applications for **5-Bromo-7-chloro-1H-indazole** are limited in publicly accessible scientific literature.

### Introduction

Indazole derivatives are a significant class of nitrogen-containing heterocyclic compounds that are isosteric to indoles and have garnered substantial interest in drug discovery and materials science.<sup>[1][2]</sup> The indazole scaffold is a key component in numerous pharmacologically active agents, exhibiting a broad spectrum of activities including anti-inflammatory, anti-cancer, and kinase inhibitory properties.<sup>[2]</sup> **5-Bromo-7-chloro-1H-indazole**, with its distinct substitution pattern, represents a potentially valuable building block for the synthesis of novel bioactive

molecules. This document aims to collate the currently available technical information for this specific compound.

## Physicochemical Properties

The fundamental physicochemical properties of **5-Bromo-7-chloro-1H-indazole** are summarized in the table below. It is important to note that some of these values are predicted and have not been experimentally verified in published literature.

Property	Value	Source
CAS Number	635712-44-6	[3]
Molecular Formula	C <sub>7</sub> H <sub>4</sub> BrClN <sub>2</sub>	[3]
Molecular Weight	231.48 g/mol	[3]
Boiling Point	364.1 °C at 760 mmHg (Predicted)	[4]
Purity	Typically ≥98% (Commercial suppliers)	[3]
Storage Temperature	-20°C	[5]
XLogP3	3.3 (Computed)	[6]
Topological Polar Surface Area	28.7 Å <sup>2</sup> (Computed)	[6]

Note: Experimental data for melting point and solubility in various solvents are not readily available in the reviewed literature.

## Synthesis

A specific, detailed experimental protocol for the synthesis of **5-Bromo-7-chloro-1H-indazole** has not been identified in peer-reviewed journals or patents. However, general synthetic strategies for substituted indazoles can provide a logical framework for its preparation. A plausible synthetic route could involve the cyclization of a correspondingly substituted phenylhydrazine derivative.

### Hypothetical Synthetic Pathway:

A potential synthetic approach could start from a di-substituted aniline, followed by diazotization and reduction to the corresponding hydrazine, and subsequent cyclization.



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Caption: A potential synthetic workflow for **5-Bromo-7-chloro-1H-indazole**.

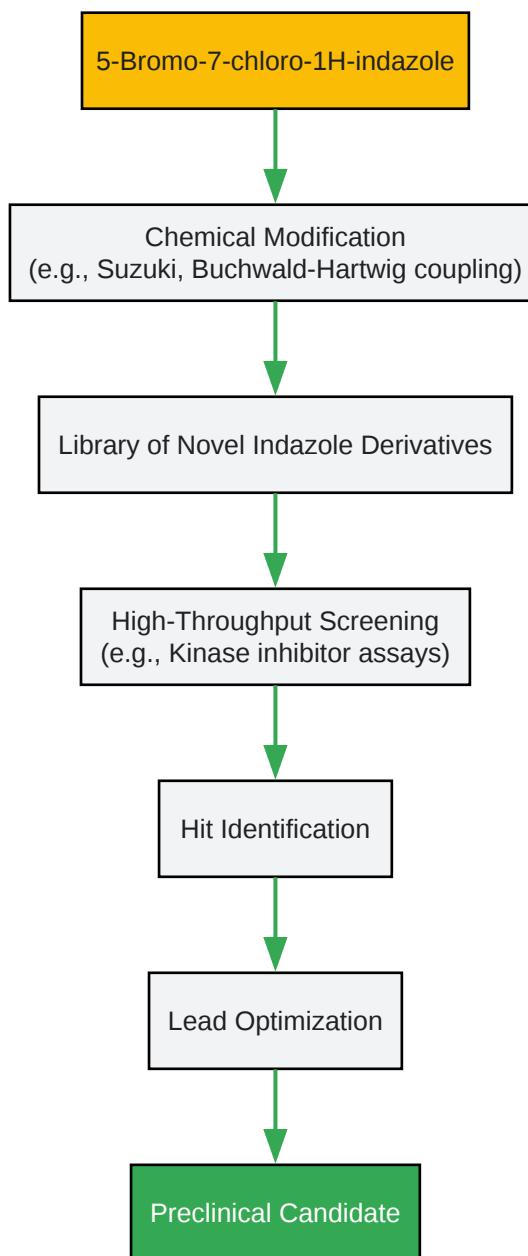
## Biological Activity and Applications

There is currently no specific information in the scientific literature detailing the biological activity or mechanism of action of **5-Bromo-7-chloro-1H-indazole**. The broader class of indazole derivatives has been extensively studied and is known to exhibit a wide range of biological effects, most notably as kinase inhibitors.<sup>[7][8]</sup>

Given its structure, **5-Bromo-7-chloro-1H-indazole** could serve as a valuable intermediate in the synthesis of more complex molecules for screening in various biological assays. The bromine and chlorine substituents provide reactive handles for further chemical modifications, such as cross-coupling reactions, to generate libraries of novel compounds for drug discovery programs.

### Potential Research Workflow:

The utility of **5-Bromo-7-chloro-1H-indazole** in a drug discovery context can be conceptualized in the following workflow.



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Caption: A conceptual workflow for utilizing **5-Bromo-7-chloro-1H-indazole** in drug discovery.

## Conclusion

**5-Bromo-7-chloro-1H-indazole** is a chemical entity with potential applications as a building block in synthetic and medicinal chemistry. While its fundamental physicochemical properties are partially characterized, a significant gap exists in the public domain regarding its detailed experimental data, a specific synthesis protocol, and its biological profile. Further research is

warranted to fully elucidate the potential of this compound and its derivatives in various scientific and therapeutic areas. Researchers interested in this compound are encouraged to perform their own characterization and explore its utility in novel synthetic endeavors.

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